

An In-depth Technical Guide to the Physical Properties of 1,2-Dimethylcyclopentene

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Compound of Interest

Compound Name: 1,2-Dimethylcyclopentene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,2-Dimethylcyclopentene**. The information is curated for professionals in research and development who require precise data for experimental design, chemical synthesis, and drug development applications. This document includes a summary of quantitative physical data, detailed experimental protocols for synthesis and property determination, and a visualization of its synthetic pathway.

Core Physical and Chemical Properties

1,2-Dimethylcyclopentene is a cyclic alkene with the molecular formula C_7H_{12} .^[1] Its structure, characterized by a five-membered ring with two adjacent methyl groups on the double bond, dictates its physical and chemical behavior.

The following table summarizes the key physical properties of **1,2-Dimethylcyclopentene**.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂	[1]
Molecular Weight	96.17 g/mol	[1]
Boiling Point	105.8 - 106 °C at 760 mmHg	[2][3]
Melting Point	-90.4 °C	[2][3]
Density	0.815 g/cm ³	[2]
Refractive Index	1.456	[2][4]
Vapor Pressure	33.9 mmHg at 25°C	[2]
Critical Temperature	301 °C	[3]
Critical Pressure	33.4 atm	[3]
CAS Number	765-47-9	[1]
IUPAC Name	1,2-dimethylcyclopentene	[1]
SMILES	<chem>CC1=C(CCC1)C</chem>	[1]

Experimental Protocols

The following sections detail the methodologies for the synthesis of **1,2-Dimethylcyclopentene** and the determination of its fundamental physical properties.

A common and effective method for the synthesis of **1,2-Dimethylcyclopentene** is the acid-catalyzed dehydration of 1,2-Dimethylcyclopentanol.[3] This reaction typically proceeds through an E1 elimination mechanism.

Materials:

- 1,2-Dimethylcyclopentanol
- Concentrated sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄)
- Distillation apparatus

- Heating mantle
- Separatory funnel
- Anhydrous sodium sulfate
- Collection flask

Procedure:

- Place a measured amount of 1,2-Dimethylcyclopentanol into a round-bottom flask.
- Slowly add a catalytic amount of concentrated sulfuric acid or phosphoric acid to the alcohol while cooling the flask in an ice bath to control the initial exothermic reaction.
- Assemble a simple distillation apparatus with the round-bottom flask, a distillation head, a condenser, and a collection flask.
- Gently heat the mixture using a heating mantle. The lower-boiling product, **1,2-Dimethylcyclopentene**, will distill over along with water.
- Collect the distillate, which will appear as two phases (an aqueous layer and an organic layer).
- Transfer the distillate to a separatory funnel and separate the organic layer (top layer) from the aqueous layer.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Decant the dried liquid into a clean, dry flask.
- The product can be further purified by fractional distillation to obtain high-purity **1,2-Dimethylcyclopentene**.

The boiling point can be accurately determined using the Thiele tube method, which is suitable for small sample volumes.^[5]

Materials:

- Thiele tube filled with mineral oil
- Thermometer
- Small glass vial (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band
- Heating source (Bunsen burner or hot plate)

Procedure:

- Attach a small glass vial containing approximately 0.5 mL of **1,2-Dimethylcyclopentene** to a thermometer using a small rubber band.^[5]
- Place a capillary tube, with its open end down, into the vial.^[5]
- Insert the thermometer assembly into a Thiele tube, ensuring the vial is immersed in the mineral oil.
- Gently heat the side arm of the Thiele tube. This creates a convection current that ensures uniform heating.^[5]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until the bubbling is continuous, then remove the heat source.
- The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube.^[5]

The density of liquid **1,2-Dimethylcyclopentene** can be determined by measuring the mass of a known volume.^[2]^[6]

Materials:

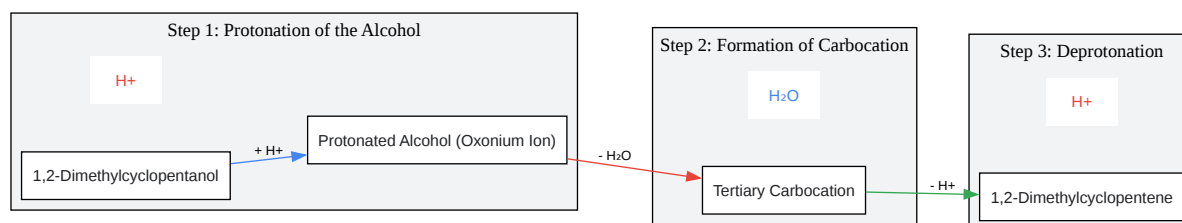
- Digital balance
- Graduated cylinder or pycnometer (for higher accuracy)
- **1,2-Dimethylcyclopentene** sample

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer on a digital balance.
- Add a precise volume of **1,2-Dimethylcyclopentene** to the graduated cylinder or fill the pycnometer to its calibrated volume.
- Record the volume accurately, reading from the bottom of the meniscus if using a graduated cylinder.
- Measure the total mass of the container and the liquid.
- Subtract the mass of the empty container to find the mass of the liquid.
- Calculate the density using the formula: Density = Mass / Volume.^[2]

Mandatory Visualization

The synthesis of **1,2-Dimethylcyclopentene** from 1,2-Dimethylcyclopentanol proceeds via an E1 elimination mechanism, which is depicted in the following diagram.



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Caption: E1 mechanism for the synthesis of **1,2-Dimethylcyclopentene**.

Spectral Information

Spectral data is crucial for the structural confirmation of **1,2-Dimethylcyclopentene**.

- ¹H NMR: Proton NMR spectra are available and can be used to confirm the presence and connectivity of the different types of protons in the molecule.[7]
- IR Spectra: Infrared spectroscopy data is available, which can identify the characteristic C=C double bond stretching frequency of the alkene.[7]
- Raman Spectra: Raman spectral data has also been documented.[7]

Safety and Handling

1,2-Dimethylcyclopentene is a flammable liquid and vapor. It may cause skin and eye irritation. Appropriate safety precautions, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat, should be employed when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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